

# Navigating the Ambiguity of CS640: A Guide to Safe Disposal

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## Compound of Interest

Compound Name: CS640  
Cat. No.: B10860823

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The designation "**CS640**" is not unique to a single substance and can refer to a variety of materials, including a high-tensile steel casting, a compliant solvent, an epoxy resin, and a retaining compound. For researchers, scientists, and drug development professionals, it is imperative to correctly identify the specific "**CS640**" product in use to ensure safe handling and proper disposal. This guide provides essential safety and logistical information for the chemical products most likely to be encountered in a laboratory setting under this designation.

## Identifying Your "CS640"

Before proceeding with any disposal protocol, confirm the identity of your material by consulting the manufacturer's label and the accompanying Safety Data Sheet (SDS). The SDS is the primary source of information for safe handling, hazards, and disposal procedures.

## Loctite 640 Retaining Compound

Loctite 640 is a high-strength, anaerobic adhesive designed for bonding cylindrical fitting parts.

## Safety and Handling

Physical and Chemical Properties

Property	Value
<b>Physical State</b>	<b>Liquid</b>
Color	Green
Odor	Sharp, Irritating
Flash Point	> 93.3 °C (> 199.94 °F)
Specific Gravity	1.12

| Solubility in Water | Slight |

Source: Loctite 640 Safety Data Sheet[1]

#### Hazard Statements

- Causes skin irritation.
- May cause an allergic skin reaction.
- Causes serious eye damage.
- May cause respiratory irritation.
- Toxic to aquatic life.
- Harmful to aquatic life with long-lasting effects.

## Disposal Procedures

According to the Safety Data Sheet, Loctite 640 is not classified as a RCRA hazardous waste. [2][3] However, all disposal must be conducted in accordance with federal, state, and local regulations.[2]

#### Recommended Disposal Method:

- Unused Product: Follow all local, state, federal, and provincial regulations for disposal.[2]

- Cured Product: Cured Loctite 640 is a thermoset plastic and is generally considered non-hazardous. It can typically be disposed of as regular solid waste.
- Containers: Empty containers may retain product residue. Do not return product to the original container as it may be contaminated.[4] Henkel, the manufacturer of Loctite, offers a recycling program for their anaerobic adhesive packaging through a partnership with TerraCycle.[5] To participate, collect all empty Loctite anaerobic adhesive packaging in the designated recycling box, ensuring all bottles are capped and tightly closed.[5] When the box is full, it can be shipped to TerraCycle using the pre-paid label.[5]

## Epoxy.com #640

Epoxy.com #640 is a two-part epoxy system, consisting of a resin and a hardener.

## Safety and Handling

### Physical and Chemical Properties (Part B)

Property	Value
Form	Liquid
Color	Dark Amber
Odor	Ammonia
Flash Point	262°F (128°C)
Specific Gravity	0.89 @ 72°F

| Solubility in Water | Slight |

Source: Epoxy.com #640 Material Safety Data Sheet[6]

### Hazard Statements

- Corrosive.
- Severe irritation to eyes and skin.

- May cause skin sensitization.
- Components may affect the nervous system.[6]

## Disposal Procedures

Disposal of epoxy resins must be handled carefully, as the uncured components can be hazardous.

Recommended Disposal Method:

- **Uncured Resin and Hardener:** If the two parts have not been mixed, they may be considered hazardous waste. Part A (the epoxy) is often an ignitable hazardous waste (D001), and Part B (the hardener) may be corrosive (D002).[7] These should be disposed of through a licensed hazardous waste disposal service in accordance with federal, state, and local regulations.[6]
- **Mixed, Cured Epoxy:** Once the resin and hardener are mixed in the correct ratio and fully cured, the resulting solid is generally inert and not considered hazardous.[7][8][9] This cured epoxy can typically be disposed of in your normal waste.[8][9] To dispose of leftover mixed epoxy, allow it to cure completely in a well-ventilated area before discarding.[10]
- **Spills:** For small spills, soak up the material with an absorbent, non-reactive material like clay or sand. Place the absorbed material in a leak-proof container and seal it tightly for proper disposal.[6] For large spills, create a dike to contain the material before absorbing it.[6]
- **Containers:** Ensure that containers are as empty as possible (containing no more than 3% of the total capacity) before disposal.[8] Cured residue inside the container allows it to be disposed of as regular waste.

## CS-40 Compliant Solvent

CS-40 is a compliant solvent containing p-Chlorobenzotrifluoride and Acetone.

## Safety and Handling

Composition

Chemical Name	Weight %
p-Chlorobenzotrifluoride	80

| Acetone | 20 |

Source: CS-40 Material Safety Data Sheet

#### Hazard Statements

- Extremely flammable liquid and vapor.
- Causes eye and skin irritation.
- Inhalation may cause respiratory system irritation and nervous system depression.
- Prolonged overexposure may cause adverse effects to the liver and urinary systems.

## Disposal Procedures

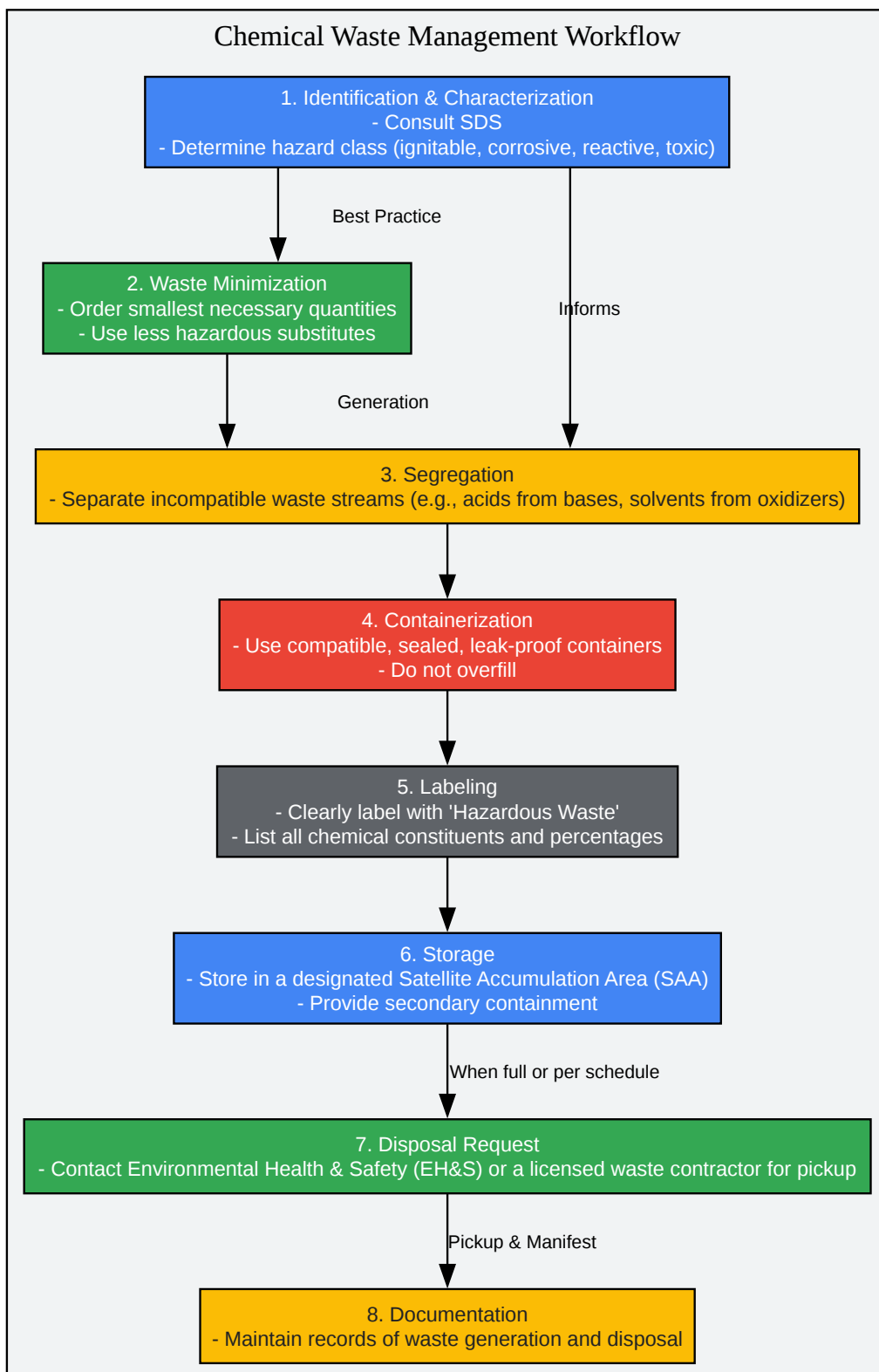
As a flammable solvent, CS-40 requires specific disposal procedures.

#### Recommended Disposal Method:

- **Waste Collection:** Collect waste CS-40 in a designated, properly labeled, and sealed container. The container must be compatible with flammable liquids.
- **Waste Segregation:** Do not mix solvent waste with other waste streams, particularly acids, bases, or oxidizers.[11] It is often recommended to separate halogenated from non-halogenated solvents, though in this case, the primary components are known.[12]
- **Disposal:** Solvent waste must be disposed of through a licensed hazardous waste management company.[13] Do not pour solvents down the drain or allow them to evaporate in a fume hood as a method of disposal.[14] All disposal must comply with federal, state, and local regulations.

## General Laboratory Chemical Disposal Workflow

For any chemical waste, a systematic approach is essential to ensure safety and regulatory compliance. The following workflow outlines the general steps for proper chemical disposal in a laboratory setting.



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Caption: General workflow for the safe management and disposal of chemical waste in a laboratory setting.

By adhering to these specific disposal procedures for the identified "CS640" products and following the general principles of laboratory waste management, researchers can ensure a safe working environment and maintain compliance with all relevant regulations.

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- To cite this document: BenchChem. [Navigating the Ambiguity of CS640: A Guide to Safe Disposal]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b10860823/docs#navigating-the-ambiguity-of-cs640-a-guide-to-safe-disposal>]

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